

Application Notes and Protocols: Rhodium Triiodide in Material Science

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Compound of Interest

Compound Name: Rhodium triiodide

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Introduction

Rhodium triiodide (RhI_3) is an inorganic compound that has garnered significant interest in material science, primarily for its catalytic activity. Composed of rhodium in its +3 oxidation state and three iodide ions, this black, hygroscopic solid is a key component in several industrial chemical processes.^{[1][2][3][4]} Beyond its well-established role in catalysis, RhI_3 is also explored as a precursor for the synthesis of advanced materials, including nanomaterials and thin films, although detailed protocols for these applications are less common. This document provides a comprehensive overview of the applications of **Rhodium triiodide** in material science, with a focus on its catalytic use, and includes detailed experimental protocols and characterization data.

Physical and Chemical Properties of Rhodium Triiodide

A summary of the key physical and chemical properties of **Rhodium triiodide** is presented in the table below. This data is essential for its handling, storage, and application in various experimental setups.

Property	Value	Citations
Molecular Formula	I ₃ Rh	[1][3][5]
Molecular Weight	483.62 g/mol	[3][5]
Appearance	Black crystalline powder	[1][3]
Density	6.400 g/cm ³	[3]
Solubility in Water	Insoluble	[1][2]
Solubility in other solvents	Soluble in alcohol and acetone	[1]
Stability	Stable at normal temperature and pressure; begins to decompose at 675 °C. Hygroscopic.	[1]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[1]

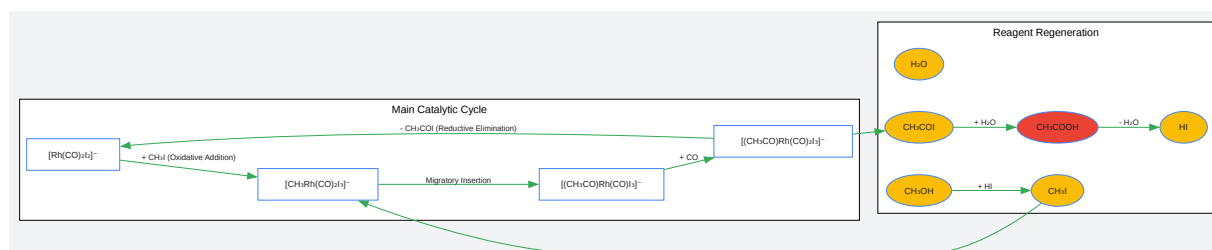
Applications of Rhodium Triiodide in Material Science

The primary application of **Rhodium triiodide** in material science is in the field of catalysis, particularly in carbonylation reactions. It also finds potential use as a precursor for advanced materials.

Catalysis: The Monsanto Process for Acetic Acid Synthesis

Rhodium triiodide is a crucial component of the catalyst system used in the Monsanto process, a widely adopted industrial method for the production of acetic acid from methanol and carbon monoxide.[6][7] The active catalyst is a rhodium-iodide complex, and RhI₃ can be used as a precursor to generate this active species in the reaction medium.

The catalytic cycle for the rhodium-catalyzed carbonylation of methanol is a well-studied process involving several key steps. The following diagram illustrates the generally accepted mechanism.



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Catalytic cycle of the Monsanto process.

This protocol is adapted from a patented method for preparing a catalytically active rhodium iodide solution from solid **Rhodium triiodide**.^[1]

Materials:

- Solid **Rhodium triiodide** (RhI_3)
- Anhydrous acetic acid
- Carbon monoxide (CO) gas
- Deionized water
- Autoclave reactor equipped with a stirrer and gas inlet/outlet

Procedure:

- Dehydration and Carbonylation:
 - Place a known quantity of solid **Rhodium triiodide** and anhydrous acetic acid into the autoclave.
 - Seal the autoclave and introduce carbon monoxide gas.
 - Begin stirring and raise the temperature to between 80-140 °C.
 - Adjust the pressure inside the autoclave to 0.5-1.0 MPa.
 - Continue stirring under these conditions for 0-4 hours.
- Dissolution:
 - Pump deionized water into the reactor.
 - Continue stirring for 20-60 minutes to ensure complete dissolution of the carbonylated rhodium species.
 - The resulting solution is a carbonylated rhodium iodide solution ready for use as a catalyst.

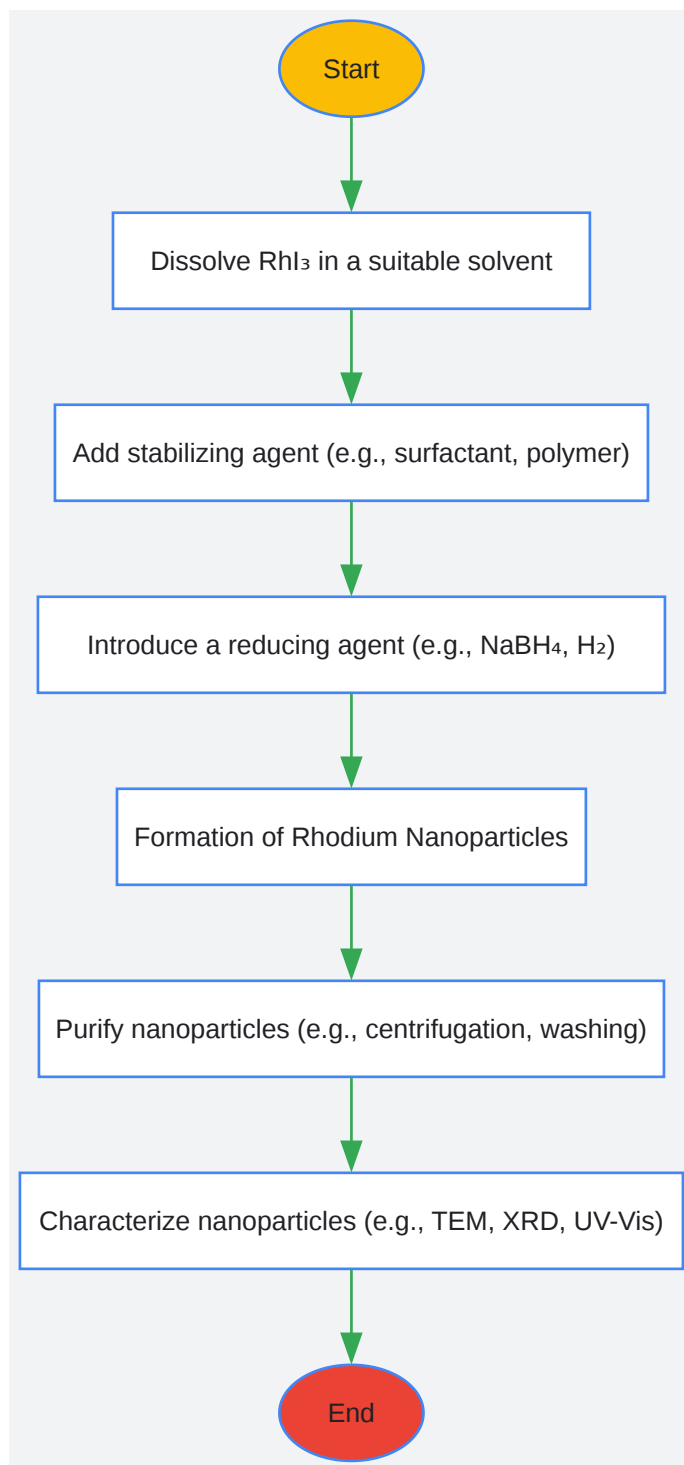
The following table summarizes typical reaction conditions and performance metrics for rhodium-catalyzed methanol carbonylation. Note that these are representative values and can vary based on specific process parameters.

Parameter	Value	Citations
Catalyst System	Rhodium compound with iodide promoter	[6]
Typical Rhodium Precursor	RhI_3 or other Rh(III) salts	[1]
Reaction Temperature	150-200 °C	[8]
Reaction Pressure	30-60 bar	[8]
Methanol Conversion	>99%	[8]
Selectivity to Acetic Acid	>99%	[8]

Precursor for Advanced Materials

Rhodium triiodide can serve as a precursor for the synthesis of various rhodium-containing materials, such as nanoparticles and thin films. However, it is important to note that other rhodium precursors, such as rhodium(III) chloride (RhCl_3) and rhodium(III) acetylacetonate ($\text{Rh}(\text{acac})_3$), are more commonly used in the literature for these applications. The synthesis of these materials often involves the reduction of the rhodium precursor in the presence of stabilizing agents or on a substrate.

The general workflow for synthesizing rhodium nanoparticles from a precursor like **Rhodium triiodide** involves the reduction of the rhodium salt in a solution containing a stabilizing agent.



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General workflow for rhodium nanoparticle synthesis.

Rhodium nanoparticles exhibit unique catalytic and electronic properties, making them promising for various applications in material science:

- Catalysis: As highly active catalysts for a range of organic reactions.[6]
- Sensors: In the development of chemical sensors due to their high surface area and conductivity.[6]
- Electronics: In the fabrication of electronic components.[6]

Conclusion

Rhodium triiodide is a valuable compound in material science, with its most prominent and well-documented application being in the catalytic production of acetic acid via the Monsanto process. Its role as a precursor for other advanced materials like nanoparticles is an area of ongoing research, though less established with specific protocols. The information provided in these application notes and protocols offers a solid foundation for researchers and scientists working with or exploring the potential of **Rhodium triiodide** in their respective fields. Further research into the direct use of RhI_3 for the synthesis of novel materials could unveil new and exciting applications.

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References

1. chembk.com [chembk.com]
2. Rhodium iodide (RhI_3) | I_3Rh | CID 4428348 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Cas 15492-38-3, Rhodium triiodide | lookchem [lookchem.com]
4. Rhodium(III) iodide - Wikipedia [en.wikipedia.org]
5. Rhodium(3+); triiodide | I_3Rh | CID 84945 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. mdpi.com [mdpi.com]
7. chem.mtu.edu [chem.mtu.edu]
8. fnpetro.ir [fnpetro.ir]

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